

In-Depth Technical Guide: Health and Safety Data for Chloroxylenol-d6

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Compound of Interest

Compound Name: Chloroxylenol-d6

Cat. No.: B588217

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Disclaimer: Specific toxicological and safety data for the deuterated form, **Chloroxylenol-d6**, are not readily available in published literature. The information presented in this guide is based on the comprehensive data available for its non-deuterated analogue, Chloroxylenol (also known as para-chloro-meta-xyleneol or PCMX). It is a common and accepted practice in chemical safety assessment to extrapolate the toxicological profile from the parent compound to its isotopically labeled counterpart, as the substitution of hydrogen with deuterium is not expected to significantly alter the molecule's fundamental toxicological properties. Researchers should, however, handle the compound with the appropriate caution accorded to a chemical of its class.

Chemical and Physical Properties

Chloroxylenol-d6 is the deuterated form of Chloroxylenol, a widely used antiseptic and disinfectant.^{[1][2]}

Property	Data	Source
Chemical Name	4-chloro-3,5-bis(trideuteriomethyl)phenol	PubChem[1]
Molecular Formula	C ₈ D ₆ H ₃ ClO	PubChem[1]
Molecular Weight	162.64 g/mol	PubChem[1]
Appearance	White to off-white crystalline solid	ScienceLab[3]
Odor	Phenolic-like	ScienceLab[3]
Melting Point	113-115 °C (235.4-239 °F)	ScienceLab[3], GSC[4]
Boiling Point	246 °C (474.8 °F)	ScienceLab[3]
Solubility in Water	300 mg/L	Wikipedia[5]

Toxicological Data

The following data pertains to Chloroxylenol (PCMX).

Acute Toxicity

Route	Species	Test	Result	Source
Oral	Rat	LD50 (Acute)	3830 mg/kg	ScienceLab[3]
Oral	Mouse	LD50 (Acute)	1000 mg/kg	ScienceLab[3]

Irritation and Sensitization

Endpoint	Finding	Source
Skin Irritation	Causes skin irritation.[6][7]	Spectrum[6], EDQM[7], Sigma-Aldrich[8]
Eye Irritation	Causes serious eye irritation.[6][7]	Spectrum[6], EDQM[7], Sigma-Aldrich[8]
Skin Sensitization	May cause an allergic skin reaction.[6][7] Considered a skin sensitizer.[5]	Spectrum[6], EDQM[7], Wikipedia[5]
Chronic Effects	Repeated or prolonged exposure is not known to aggravate medical condition.[3]	ScienceLab[3]
Carcinogenicity/Mutagenicity	No information available or data not available.[3][6] A positive mutagenicity assay has been noted.[9]	Spectrum[6], ScienceLab[3], CIR[9]

Hazard Identification and Classification

Chloroxylenol is classified with the following hazards:

- H302: Harmful if swallowed.[7][8]
- H315: Causes skin irritation.[7][8]
- H317: May cause an allergic skin reaction.[7][8]
- H319: Causes serious eye irritation.[7][8]
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.[6]

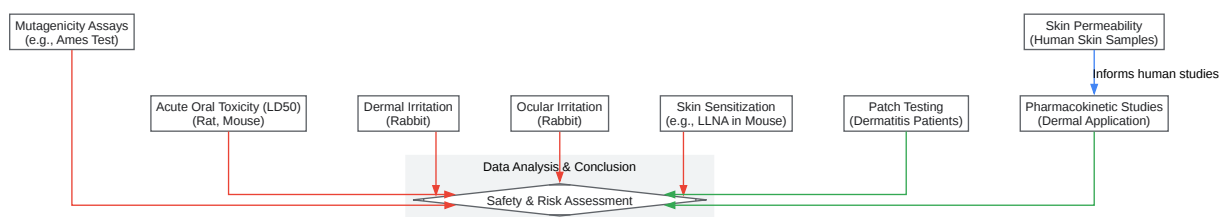
Experimental Protocols and Methodologies

While full, detailed experimental protocols are proprietary to the conducting laboratories, the safety assessments are based on standardized testing guidelines, such as those from the

OECD (Organisation for Economic Co-operation and Development).

General Experimental Workflow for Toxicological Assessment:

The provided diagram illustrates a generalized workflow for assessing the toxicological profile of a chemical like Chloroxylenol, based on the types of studies mentioned in the safety reports.



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Caption: Generalized workflow for chemical toxicology assessment.

- **Acute Oral LD50 Studies:** As cited in the Safety Data Sheet from ScienceLab.com, these studies involve administering the substance orally to rats and mice to determine the dose that is lethal to 50% of the test population.[3] The results are expressed in mg of substance per kg of body weight.
- **Dermal and Ocular Irritation Tests:** These experiments typically involve applying the substance to the skin or into the eye of a test animal (historically rabbits) and observing for signs of irritation, such as redness, swelling, and inflammation over a set period.
- **Skin Sensitization:** Modern methods like the Mouse Local LymphNode Assay (LLNA) are used to assess the potential of a substance to cause allergic contact dermatitis.[9] This

involves repeated topical application and measuring the proliferation of lymphocytes in the draining lymph nodes.

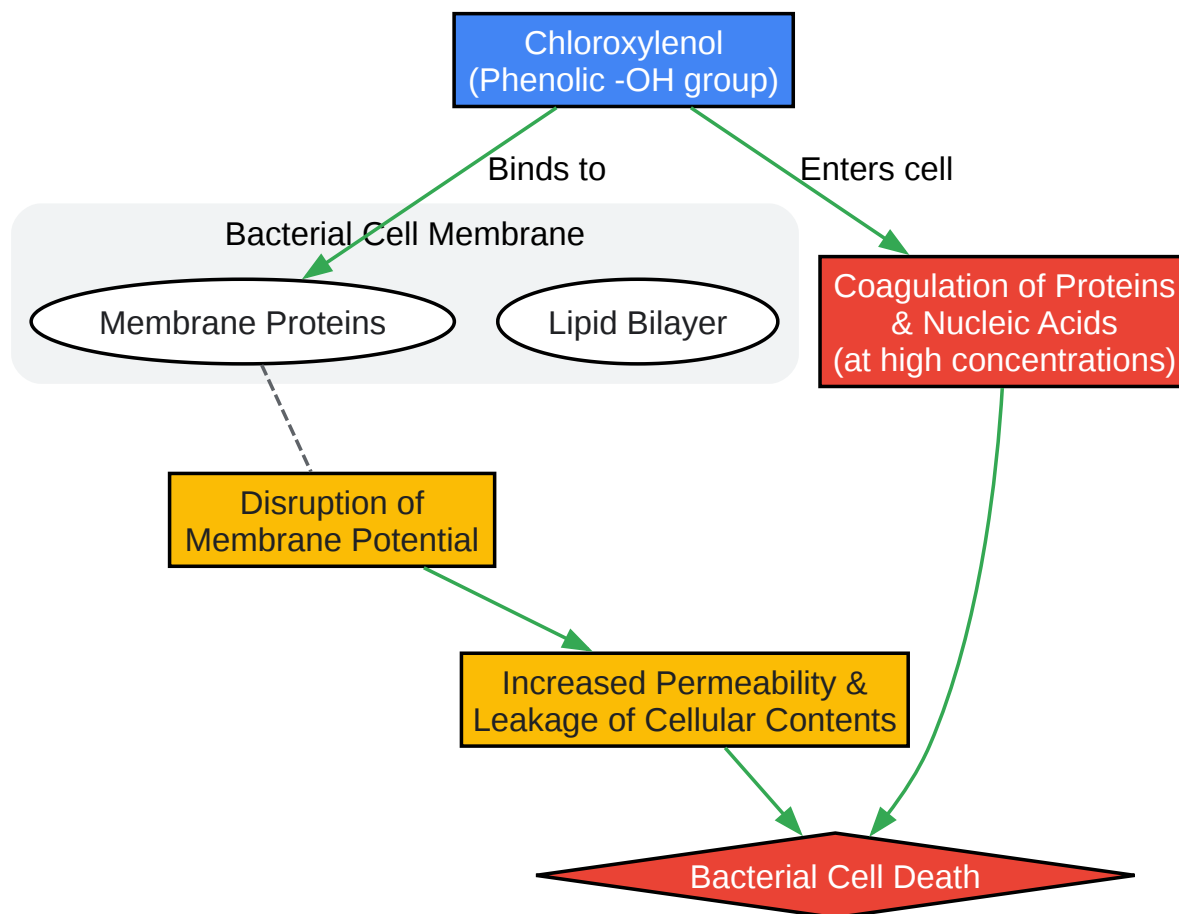
- **Pharmacokinetic Studies:** These studies track the absorption, distribution, metabolism, and excretion (ADME) of a substance. For Chloroxylenol, studies in animals and humans have involved dermal application followed by analysis of blood and urine to detect the parent compound and its metabolites (primarily glucuronide and sulfate conjugates).^{[2][10][11]}

Mechanism of Action

Chloroxylenol's primary antimicrobial activity is attributed to its nature as a substituted phenol.

Proposed Antimicrobial Mechanism of Action:

The diagram below outlines the generally accepted mechanism by which phenolic compounds like Chloroxylenol exert their bactericidal effects.



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Caption: Mechanism of Chloroxylenol's antimicrobial action.

The mechanism involves the disruption of the bacterial cell wall and membrane.^{[10][12]} The phenolic hydroxyl (-OH) group is believed to bind to proteins on the cell membrane, altering their function and disrupting the membrane's integrity.^[10] This leads to an increase in membrane permeability, allowing essential cellular contents to leak out. At higher concentrations, Chloroxylenol can enter the cell and cause the coagulation of proteins and nucleic acids, leading to rapid cell death.^[10]

First Aid and Handling

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Ensure adequate ventilation.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[8]
- Avoid breathing dust.[7][8]
- Wash hands and any exposed skin thoroughly after handling.[6][8]

First Aid Measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[6][7]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention. Remove and wash contaminated clothing before reuse.[6][7]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or physician if you feel unwell.[3][6]
- Inhalation: Remove to fresh air. Seek medical attention if symptoms occur.[6]

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